

# 1,6-Dibromonaphthalene CAS number and molecular weight

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## Compound of Interest

Compound Name: 1,6-Dibromonaphthalene

Cat. No.: B096460

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## An In-depth Technical Guide to 1,6-Dibromonaphthalene

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,6-Dibromonaphthalene**, a key chemical intermediate. Below, you will find its chemical properties, a detailed synthesis protocol, and its applications in scientific research and development, with a focus on its role in the synthesis of more complex molecules.

## Core Chemical Data

**1,6-Dibromonaphthalene** is a halogenated aromatic hydrocarbon. Its fundamental properties are summarized in the table below, providing a quick reference for laboratory use.

Property	Value	Reference
CAS Number	19125-84-9	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>10</sub> H <sub>6</sub> Br <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	285.97 g/mol	<a href="#">[1]</a>
IUPAC Name	1,6-dibromonaphthalene	
Physical Form	Solid	
Storage Temperature	Room Temperature, Sealed in Dry Conditions	

## Synthesis of 1,6-Dibromonaphthalene

The synthesis of dibromonaphthalene isomers typically involves the direct bromination of naphthalene. The regioselectivity of this reaction is highly dependent on the reaction conditions, including the solvent, temperature, and catalyst used. While a specific, high-yield protocol exclusively for the synthesis of **1,6-dibromonaphthalene** is not readily available in the provided search results, a general procedure for the bromination of naphthalene can be adapted. It is crucial to note that this reaction will likely produce a mixture of dibromonaphthalene isomers, which will necessitate separation and purification, for example, by column chromatography or recrystallization, to isolate the 1,6-isomer.

## General Experimental Protocol: Bromination of Naphthalene

This protocol is a generalized procedure and may require optimization to favor the formation of **1,6-dibromonaphthalene**.

Materials:

- Naphthalene
- Bromine
- A suitable solvent (e.g., carbon tetrachloride or a greener alternative)

- A catalyst (optional, e.g., iron filings or a Lewis acid)
- Sodium thiosulfate solution (for quenching)
- Sodium bicarbonate solution
- Brine
- Anhydrous magnesium sulfate
- Organic solvent for extraction (e.g., dichloromethane)

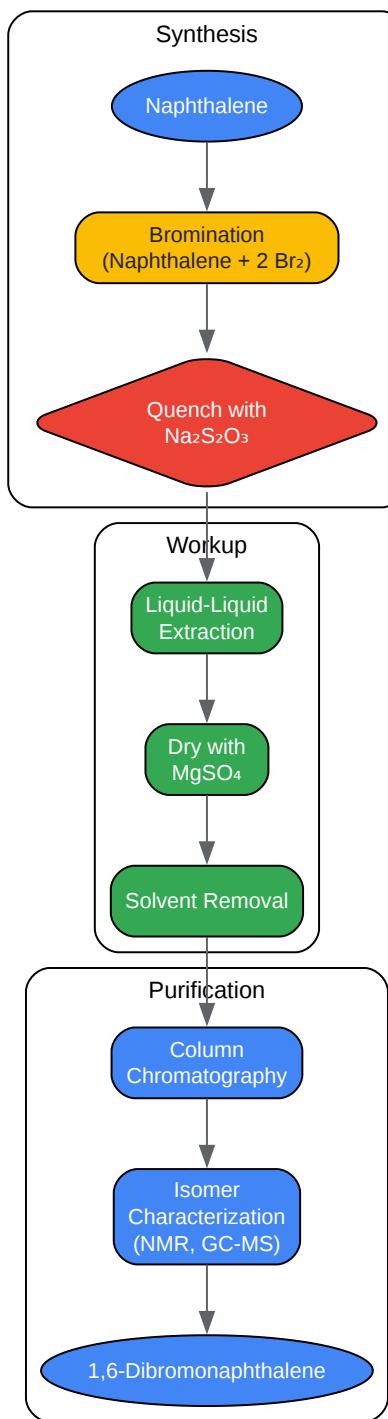
**Procedure:**

- In a well-ventilated fume hood, dissolve naphthalene in the chosen solvent in a round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser.
- Slowly add bromine (2.0 equivalents) to the naphthalene solution via the dropping funnel. The reaction may be exothermic and may require cooling in an ice bath to control the temperature.
- After the addition is complete, stir the reaction mixture at room temperature or with gentle heating for several hours until the reaction is complete (monitored by TLC or GC).
- Cool the reaction mixture and quench any unreacted bromine by adding a saturated solution of sodium thiosulfate until the red-brown color of bromine disappears.
- Transfer the mixture to a separatory funnel and wash the organic layer sequentially with water, saturated sodium bicarbonate solution, and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by column chromatography on silica gel using a suitable eluent (e.g., hexanes or a mixture of hexanes and ethyl acetate) to separate the different dibromonaphthalene isomers.

- Characterize the fractions by techniques such as NMR, GC-MS, and melting point to identify and isolate the **1,6-dibromonaphthalene** isomer.

Below is a logical workflow for the synthesis and purification process.

## Synthesis and Purification Workflow for 1,6-Dibromonaphthalene

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A generalized workflow for the synthesis and purification of **1,6-dibromonaphthalene**.

# Applications in Research and Development

**1,6-Dibromonaphthalene** serves as a versatile building block in organic synthesis, particularly for the construction of more complex polycyclic aromatic systems and in the development of materials for organic electronics. The two bromine atoms provide reactive handles for various cross-coupling reactions.

## Suzuki Coupling Reactions

A primary application of **1,6-dibromonaphthalene** is in palladium-catalyzed Suzuki coupling reactions to form new carbon-carbon bonds. This reaction is fundamental in drug discovery and materials science for synthesizing biaryl compounds.

### General Experimental Protocol: Suzuki Coupling of **1,6-Dibromonaphthalene**

#### Materials:

- **1,6-Dibromonaphthalene**
- Arylboronic acid (2.2 equivalents)
- Palladium catalyst (e.g.,  $\text{Pd}(\text{PPh}_3)_4$ )
- Base (e.g.,  $\text{K}_2\text{CO}_3$ ,  $\text{Cs}_2\text{CO}_3$ )
- Solvent system (e.g., toluene/water, dioxane/water)
- Inert atmosphere (e.g., nitrogen or argon)

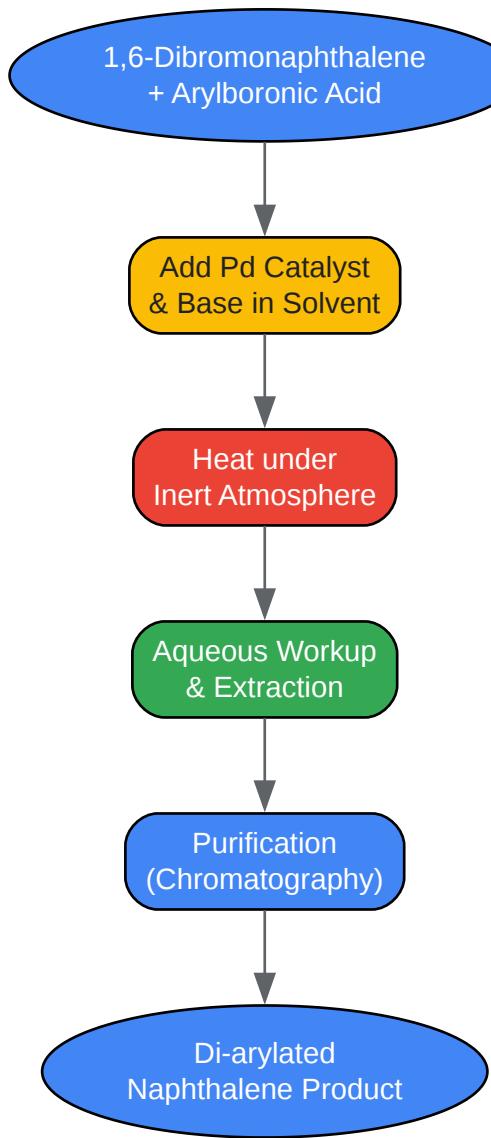
#### Procedure:

- To a flame-dried flask under an inert atmosphere, add **1,6-dibromonaphthalene**, the arylboronic acid, the palladium catalyst, and the base.
- Add the degassed solvent system to the flask.
- Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (monitored by TLC or LC-MS).

- After the reaction is complete, cool the mixture to room temperature and add water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with water and brine, then dry over anhydrous sodium sulfate.
- Filter and concentrate the solvent under reduced pressure.
- Purify the crude product by column chromatography or recrystallization.

The logical flow of a Suzuki coupling reaction is depicted in the following diagram.

## Logical Workflow for a Suzuki Coupling Reaction

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A simplified workflow for the Suzuki coupling of **1,6-dibromonaphthalene**.

## Spectroscopic Data

Detailed, experimentally-derived spectroscopic data for **1,6-dibromonaphthalene** is not available in the provided search results. However, based on the structure, the expected

spectroscopic characteristics can be predicted. Researchers should perform their own analytical characterization for confirmation.

Expected  $^1\text{H}$  NMR (in  $\text{CDCl}_3$ ): The proton NMR spectrum is expected to show a complex pattern of aromatic protons. The exact chemical shifts and coupling constants would need to be determined experimentally and confirmed through simulation.

Expected  $^{13}\text{C}$  NMR (in  $\text{CDCl}_3$ ): The carbon NMR spectrum should display 10 distinct signals for the 10 carbon atoms of the naphthalene ring, unless there is accidental peak overlap. The carbons attached to the bromine atoms will be significantly shifted downfield.

Expected Mass Spectrum (EI): The mass spectrum will show a characteristic isotopic pattern for a molecule containing two bromine atoms, with major peaks at  $m/z$  corresponding to the molecular ion ( $\text{M}^+$ ),  $\text{M}^{++2}$ , and  $\text{M}^{++4}$  in an approximate ratio of 1:2:1.

## Conclusion

**1,6-Dibromonaphthalene** is a valuable chemical intermediate with applications in the synthesis of complex organic molecules and materials. While its direct synthesis requires careful control to achieve regioselectivity, its utility in cross-coupling reactions makes it an important tool for researchers in drug development and materials science. The protocols and data presented in this guide are intended to provide a foundation for further research and application of this compound. It is recommended that all procedures be carried out with appropriate safety precautions in a laboratory setting.

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## References

- 1. Organic Syntheses Procedure [orgsyn.org]
- 2. Organic Syntheses Procedure [orgsyn.org]

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